

An In-depth Technical Guide to the Structural Characterization of Diethyl Ethylphosphonate

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Compound of Interest

Compound Name: (Ethylphosphonoyl)ethane

CAS No.: 7215-33-0

Cat. No.: B1279195

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This guide provides a comprehensive, in-depth exploration of the analytical methodologies for the structural characterization of diethyl ethylphosphonate (DEEP). Designed for researchers, scientists, and professionals in drug development and materials science, this document moves beyond mere procedural outlines. It delves into the causality behind experimental choices, ensuring a robust and validated approach to the structural elucidation of this important organophosphorus compound.

Introduction

Diethyl ethylphosphonate ($C_6H_{15}O_3P$, CAS No: 78-38-6) is an organophosphorus compound with a diverse range of industrial and research applications, including its use as a flame retardant, a plasticizer, and a synthetic intermediate.^{[1][2]} Its precise structural integrity is paramount for its functional efficacy and safety. This guide details a multi-technique approach for the unambiguous structural verification of DEEP, integrating Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

Molecular Structure and Properties

Before delving into the analytical techniques, it is crucial to understand the fundamental structure of diethyl ethylphosphonate.

Key Physicochemical Properties:[\[2\]](#)[\[3\]](#)

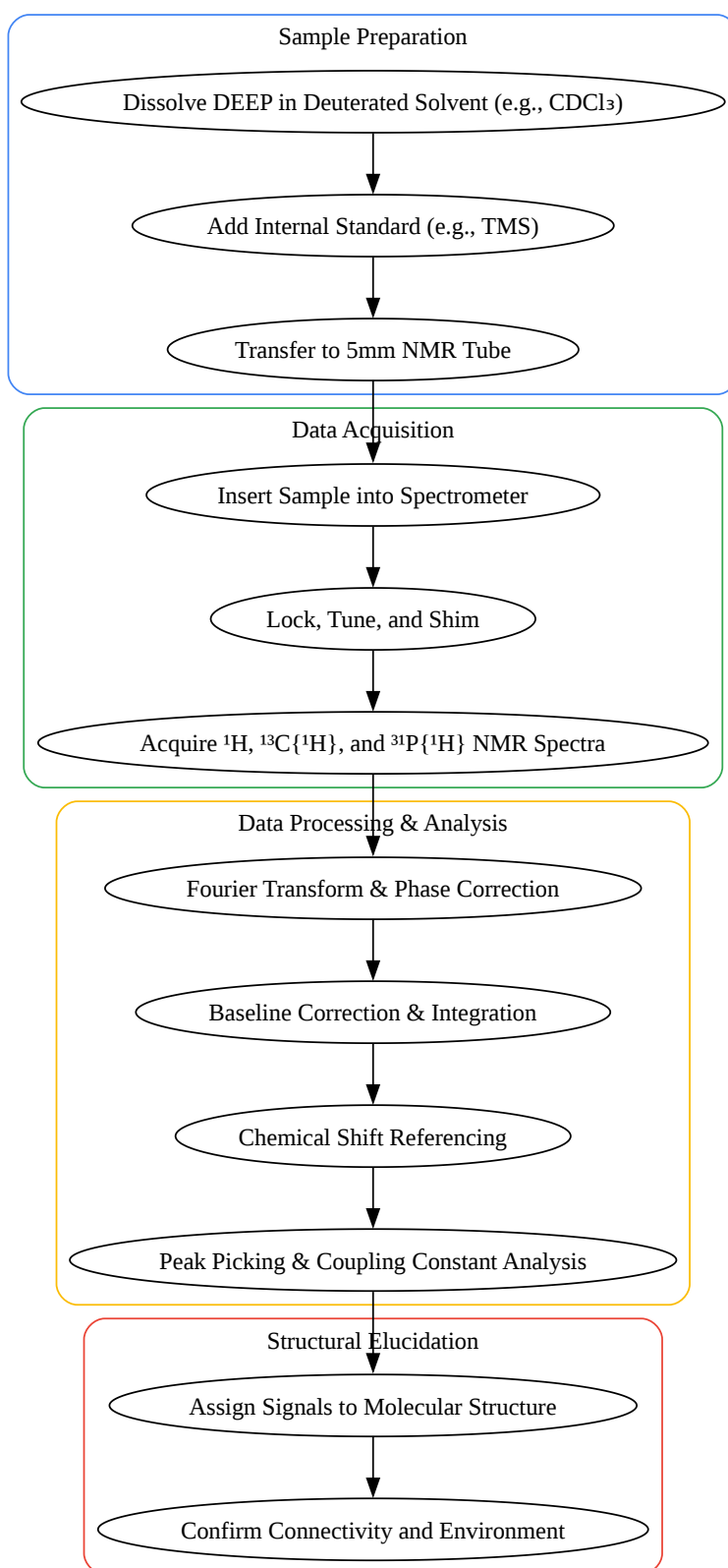
- Molecular Formula: $C_6H_{15}O_3P$
- Molecular Weight: 166.16 g/mol
- Appearance: Colorless liquid
- Boiling Point: 82-83 °C at 11 mmHg
- Density: 1.024 g/mL at 20 °C

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules, providing detailed information about the chemical environment, connectivity, and stereochemistry of atomic nuclei. For diethyl ethylphosphonate, a combination of 1H , ^{13}C , and ^{31}P NMR is essential for a complete structural assignment.[\[4\]](#)

The "Why" Behind the NMR Experiment Design

The choice of NMR experiments and parameters is dictated by the need to unambiguously assign every proton and carbon signal and to confirm the phosphorus environment and its couplings. A standard approach for a small molecule like DEEP involves a high-resolution 1H NMR for proton assignments, a $^{13}C\{^1H\}$ NMR for carbon backbone information, and a $^{31}P\{^1H\}$ NMR to identify the phosphorus chemical shift. Further 2D experiments like COSY and HSQC can be employed if the 1D spectra are ambiguous, though for a molecule of this simplicity, they are often not required.



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^1H NMR Spectroscopy

Expected Data: The ^1H NMR spectrum of diethyl ethylphosphonate is characterized by three distinct sets of signals corresponding to the ethyl group directly attached to the phosphorus and the two equivalent ethoxy groups.

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)
-P-CH ₂ -CH ₃	~1.1	Triplet of triplets (tt)	3H	$^3\text{JHH} \approx 7.6$, $^4\text{JPH} \approx 20.0$
-P-CH ₂ -CH ₃	~1.8	Doublet of quartets (dq)	2H	$^3\text{JHH} \approx 7.6$, $^2\text{JPH} \approx 18.0$
-O-CH ₂ -CH ₃	~1.3	Triplet (t)	6H	$^3\text{JHH} \approx 7.1$
-O-CH ₂ -CH ₃	~4.1	Doublet of quartets (dq)	4H	$^3\text{JHH} \approx 7.1$, $^3\text{JPH} \approx 7.1$

Note: Exact chemical shifts and coupling constants can vary slightly depending on the solvent and spectrometer field strength.[\[2\]](#)[\[5\]](#)

Interpretation: The ethoxy groups' methylene protons (-O-CH₂-) appear as a doublet of quartets due to coupling with the adjacent methyl protons (quartet) and the phosphorus nucleus (doublet). The ethyl group's methylene protons (-P-CH₂-) also show a complex splitting pattern for similar reasons. The integration values (3H, 2H, 6H, 4H) are crucial for confirming the number of protons in each environment.

^{13}C NMR Spectroscopy

Expected Data: The proton-decoupled $^{13}\text{C}\{^1\text{H}\}$ NMR spectrum will show four distinct signals.

Assignment	Chemical Shift (δ , ppm)	Coupling to ^{31}P
-P-CH ₂ -CH ₃	~6.5	Doublet (^2JCP)
-P-CH ₂ -CH ₃	~25.0	Doublet (^1JCP)
-O-CH ₂ -CH ₃	~16.5	Doublet (^3JCP)
-O-CH ₂ -CH ₃	~61.5	Doublet (^2JCP)

Note: Data is compiled from various sources and may show slight variations.[6][7]

Interpretation: The key feature is the coupling of each carbon to the phosphorus atom, resulting in doublets. The one-bond coupling (^1JCP) for the carbon directly attached to the phosphorus is significantly larger than the two- and three-bond couplings. This is a definitive diagnostic feature for identifying the carbon atoms in the phosphonate moiety.[7]

^{31}P NMR Spectroscopy

Expected Data: The proton-decoupled $^{31}\text{P}\{^1\text{H}\}$ NMR spectrum of diethyl ethylphosphonate will exhibit a single resonance.

Compound	Chemical Shift (δ , ppm)	Reference
Diethyl ethylphosphonate	~30-33	85% H_3PO_4

Note: The chemical shift can be influenced by the solvent.[8]

Interpretation: The ^{31}P chemical shift is highly sensitive to the electronic environment of the phosphorus atom. A value in the range of +30 to +33 ppm is characteristic of alkylphosphonates.[9] A proton-coupled ^{31}P spectrum would show a complex multiplet due to couplings with all the protons in the molecule, confirming the connectivity established in the ^1H NMR.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:

- Accurately weigh approximately 10-20 mg of the diethyl ethylphosphonate sample.
- Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in a clean, dry vial. The choice of a deuterated solvent is critical to avoid large solvent signals in the ^1H NMR spectrum.
- Add a small amount of an internal standard, typically tetramethylsilane (TMS), for chemical shift referencing (0 ppm for ^1H and ^{13}C).
- Transfer the solution to a 5 mm NMR tube.[\[10\]](#)
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and sensitivity.
 - Insert the sample into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Tune and match the probe for the ^1H , ^{13}C , and ^{31}P frequencies.
 - Shim the magnetic field to achieve optimal homogeneity, which is essential for sharp lines and accurate coupling constant measurements.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard single-pulse experiment. A 90° pulse width and a relaxation delay of 1-2 seconds are typically sufficient.
 - $^{13}\text{C}\{^1\text{H}\}$ NMR: Acquire the spectrum with proton decoupling to simplify the spectrum to singlets (which will be split into doublets by phosphorus). A longer acquisition time and a larger number of scans will be required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
 - $^{31}\text{P}\{^1\text{H}\}$ NMR: Acquire the spectrum with proton decoupling. A single pulse experiment is usually sufficient.

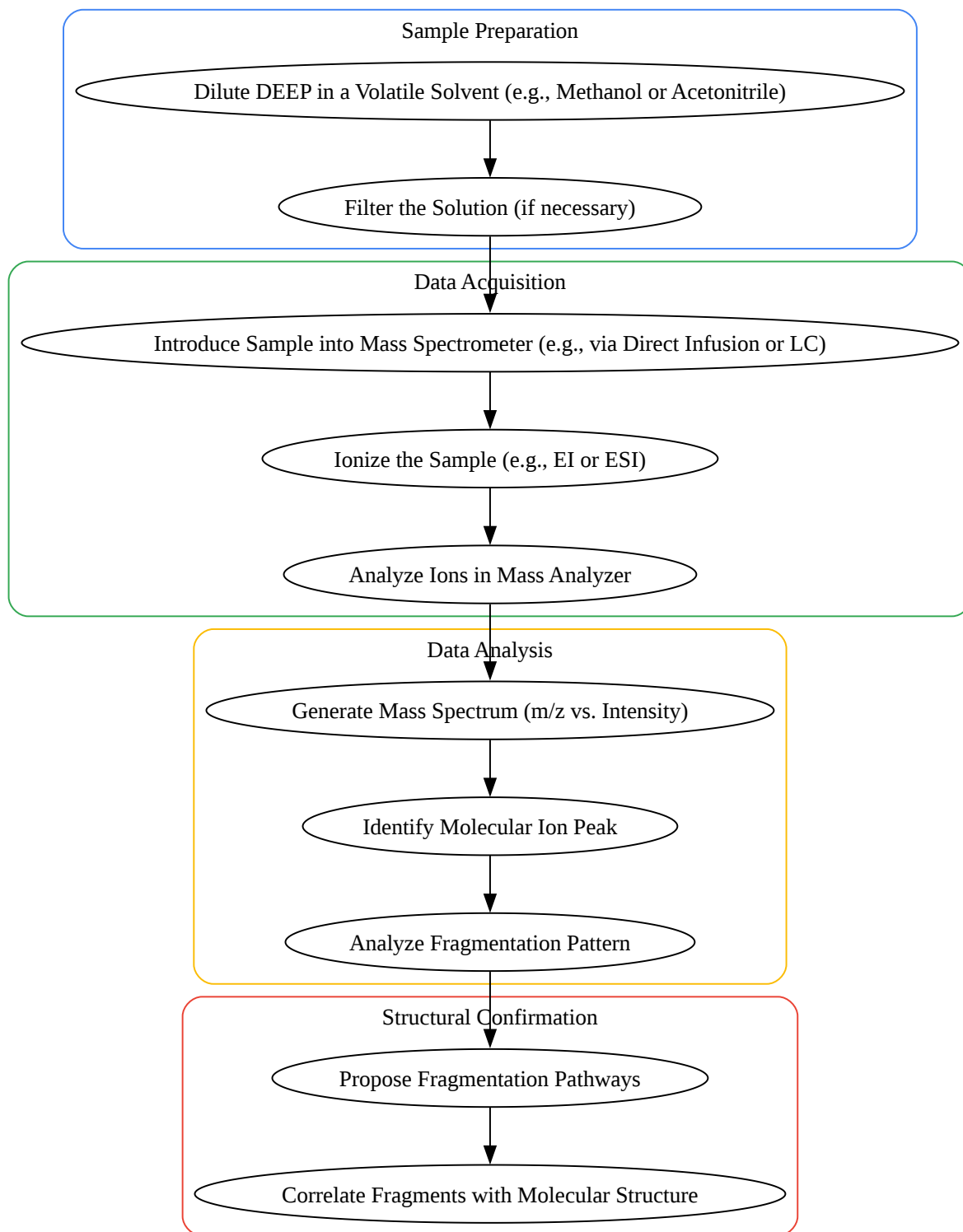
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decays (FIDs).
 - Phase the spectra to obtain pure absorption lineshapes.
 - Apply baseline correction.
 - Reference the spectra to the internal standard (TMS at 0 ppm for ^1H and ^{13}C) or an external standard (85% H_3PO_4 at 0 ppm for ^{31}P).
 - Integrate the signals in the ^1H NMR spectrum.
 - Perform peak picking to determine the chemical shifts and coupling constants.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. Furthermore, the fragmentation pattern obtained from techniques like electron ionization (EI) or collision-induced dissociation (CID) offers valuable structural information.

The "Why" Behind the MS Experiment Design

For a relatively small and volatile molecule like DEEP, direct injection into an electron ionization (EI) source is a common and effective approach. EI is a "hard" ionization technique that induces significant fragmentation, providing a characteristic fingerprint of the molecule. Electrospray ionization (ESI) is a "soft" ionization technique that is also applicable, especially when coupled with liquid chromatography (LC-MS), and would primarily show the protonated molecule $[\text{M}+\text{H}]^+$. Tandem mass spectrometry (MS/MS) can be used to further fragment the molecular ion or specific fragment ions to elucidate fragmentation pathways.



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Expected Data (Electron Ionization):

m/z	Proposed Fragment	Notes
166	$[\text{C}_6\text{H}_{15}\text{O}_3\text{P}]^{+\cdot}$	Molecular Ion ($\text{M}^{+\cdot}$)
138	$[\text{M} - \text{C}_2\text{H}_4]^{+\cdot}$	Loss of ethene via McLafferty rearrangement
137	$[\text{M} - \text{C}_2\text{H}_5]^+$	Loss of an ethyl radical
110	$[\text{M} - 2\text{C}_2\text{H}_4]^{+\cdot}$	Subsequent loss of another ethene molecule
93	$[\text{HP}(\text{O})(\text{OH})_2]^{+\cdot}$	Rearrangement and fragmentation
81	$[\text{P}(\text{O})(\text{OH})_2]^+$	
65	$[\text{P}(\text{OH})_2]^+$	

Note: The relative intensities of these fragments can vary based on the instrument and conditions.

Interpretation and Proposed Fragmentation Pathway: The fragmentation of diethyl ethylphosphonate under EI conditions is expected to proceed through several characteristic pathways for organophosphorus esters.^{[11][12]} A common fragmentation mechanism is the McLafferty rearrangement, involving the transfer of a gamma-hydrogen from an ethoxy group to the phosphoryl oxygen, followed by the elimination of a neutral ethene molecule. This leads to the prominent peak at m/z 138. Subsequent loss of another ethene molecule results in the fragment at m/z 110. Alpha-cleavage, the breaking of the bond between the phosphorus and the ethyl group, can lead to the fragment at m/z 137.

Experimental Protocol: Mass Spectrometry (LC-MS with ESI)

- Sample Preparation:
 - Prepare a stock solution of diethyl ethylphosphonate in a suitable solvent like methanol or acetonitrile at a concentration of approximately 1 mg/mL.

- Perform a serial dilution to a final concentration of around 1-10 µg/mL in the mobile phase. The optimal concentration should be determined empirically to avoid detector saturation.
[\[1\]](#)
- Filter the final solution through a 0.22 µm syringe filter to remove any particulates that could clog the LC system.
- LC-MS System Setup:
 - Use a high-performance liquid chromatography (HPLC) system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
 - For direct infusion, the sample can be introduced directly into the ESI source via a syringe pump.
 - For LC-MS analysis, an isocratic or gradient elution with a suitable mobile phase (e.g., water and acetonitrile with 0.1% formic acid) can be used. The addition of formic acid aids in the protonation of the analyte in positive ion mode.[\[13\]](#)
- Data Acquisition:
 - Set the ESI source parameters (e.g., capillary voltage, nebulizer gas flow, drying gas temperature) to optimal values for diethyl ethylphosphonate.
 - Acquire data in positive ion mode to observe the protonated molecule $[M+H]^+$ at m/z 167.
 - Perform a full scan analysis to detect all ions within a specified mass range.
 - For structural confirmation, perform tandem MS (MS/MS) on the precursor ion at m/z 167. This involves isolating this ion and subjecting it to collision-induced dissociation (CID) to generate product ions.
- Data Analysis:
 - Identify the $[M+H]^+$ peak in the full scan spectrum.
 - Analyze the product ion spectrum from the MS/MS experiment to identify characteristic fragment ions.

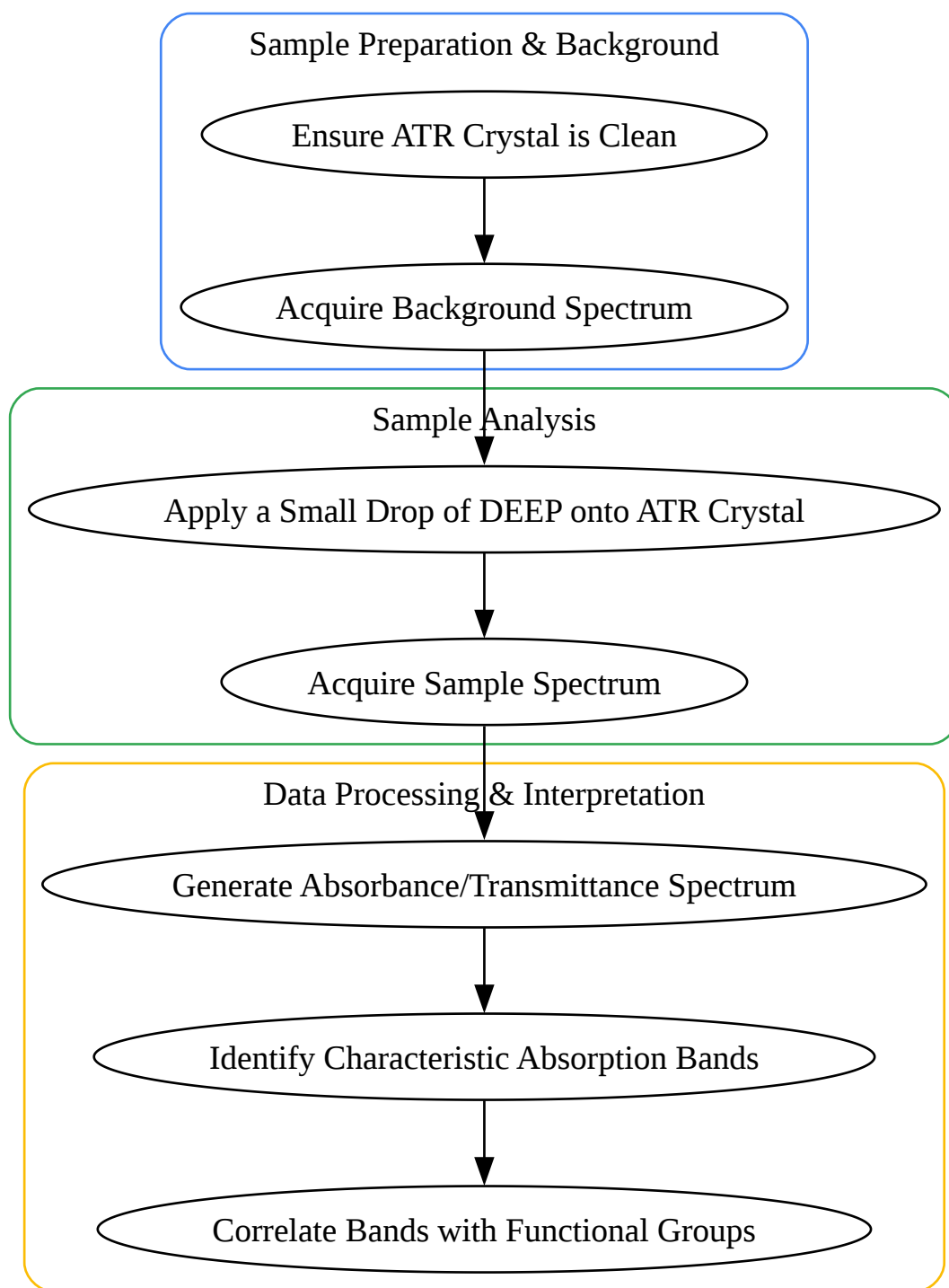
- Propose fragmentation pathways consistent with the observed product ions.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of the chemical bonds.

The "Why" Behind the IR Experiment Design

For a liquid sample like diethyl ethylphosphonate, Attenuated Total Reflectance (ATR)-FTIR is the most convenient and common technique.^{[14][15]} It requires minimal sample preparation and provides a high-quality spectrum. The key is to obtain a clean spectrum of the neat liquid to identify the characteristic vibrational bands of the P=O, P-O-C, and C-H bonds.



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Expected Data:

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
~2980-2850	C-H stretch (alkane)	Strong
~1250-1230	P=O stretch (phosphoryl)	Very Strong
~1160-1100	P-O-C stretch (asymmetric)	Strong
~1050-950	P-O-C stretch (symmetric)	Very Strong
~790	P-C stretch	Medium

Note: Data is compiled from various sources and represents typical ranges for phosphonates.
[\[16\]](#)[\[17\]](#)

Interpretation: The most prominent and diagnostic peak in the IR spectrum of diethyl ethylphosphonate is the very strong absorption band corresponding to the P=O stretching vibration, typically found around 1240 cm⁻¹. The strong absorptions in the 1160-950 cm⁻¹ region are characteristic of the P-O-C linkages. The C-H stretching vibrations of the ethyl and ethoxy groups are observed in the 2850-2980 cm⁻¹ range. The presence of these characteristic bands provides strong evidence for the phosphonate functional group.

Experimental Protocol: ATR-FTIR Spectroscopy

- Instrument and Sample Preparation:
 - Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory (e.g., with a diamond crystal).
 - Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a volatile solvent like isopropanol or ethanol, and allow it to dry completely.[\[18\]](#)
- Background Measurement:
 - With the clean, empty ATR crystal, acquire a background spectrum. This is crucial as it measures the instrument and environmental (e.g., atmospheric CO₂ and water vapor) absorbances, which will be subtracted from the sample spectrum.
- Sample Measurement:

- Place a small drop of the neat diethyl ethylphosphonate liquid directly onto the center of the ATR crystal.
- Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.
 - Identify the major absorption bands and compare their positions (in cm^{-1}) and relative intensities to known values for phosphonates and the expected structure of diethyl ethylphosphonate.
- Cleaning:
 - After the measurement, thoroughly clean the ATR crystal with a solvent-dampened cloth to remove all traces of the sample.

Conclusion

The structural characterization of diethyl ethylphosphonate is reliably achieved through a synergistic application of NMR spectroscopy, mass spectrometry, and infrared spectroscopy. Each technique provides a unique and complementary piece of the structural puzzle. NMR spectroscopy elucidates the precise atomic connectivity and chemical environment, mass spectrometry confirms the molecular weight and provides fragmentation data for structural verification, and IR spectroscopy identifies the key functional groups. By following the detailed and validated protocols outlined in this guide, researchers can confidently and accurately confirm the structure of diethyl ethylphosphonate, ensuring its suitability for its intended application.

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